

# Viscosity and rheological properties of HTAIS binary systems

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Viscosity and Rheological Properties of HTAIS Binary Systems: A Comprehensive Technical Guide for Drug Development

## Executive Summary

Hexyltrimethylammonium-based Ionic Solvents (HTAIS)—most notably hexyltrimethylammonium bis(trifluoromethylsulfonyl)imide ([N1116][NTf2])—represent a highly tunable class of liquid salts with profound implications for pharmaceutical formulation<sup>[1]</sup>. While pure HTAIS possesses exceptional solvation capabilities for hydrophobic active pharmaceutical ingredients (APIs), its inherently high macroscopic viscosity often limits its utility in parenteral and transdermal drug delivery. By formulating HTAIS into binary systems with biocompatible co-solvents, drug development professionals can precisely engineer the rheological profile of the vehicle. This whitepaper provides a comprehensive mechanistic analysis and a self-validating experimental framework for characterizing the viscosity and rheology of HTAIS binary systems.

## Mechanistic Insights into HTAIS Binary Systems

The rheological behavior of a pure HTAIS is governed by a robust electrostatic lattice. The strong Coulombic attraction between the hexyltrimethylammonium cation and the imide anion, coupled with van der Waals interactions among the hexyl chains, restricts molecular mobility and results in high zero-shear viscosity.

When a polar co-solvent (such as ethanol or propylene glycol) is introduced to create a binary system, the viscosity does not follow a simple linear mixing rule; instead, it exhibits a logarithmic decay. This causality is explained by the Average Free Volume Model[2]. The co-solvent molecules intercalate between the HTAIS ion pairs, engaging in ion-dipole interactions. This partial solvation disrupts the electrostatic network, increasing the fractional free volume of the system[2]. As free volume increases, the activation energy required for fluid flow drops significantly, leading to a highly fluidic binary mixture suitable for injection or topical spreading. Furthermore, advanced machine learning frameworks, such as Graph Neural Networks (GNNs), are increasingly utilized by formulation scientists to predict these non-linear viscosity and micellar behaviors in complex binary liquid mixtures[3].

## Experimental Methodology: Self-Validating Rheological Characterization

To ensure absolute trustworthiness and reproducibility in drug development, the rheological characterization of HTAIS binary systems must follow a self-validating protocol. The following methodology ensures that artifacts (such as moisture absorption or shear-heating) are eliminated.

### Step 1: Anhydrous Sample Preparation

- Dry the pure HTAIS under a high vacuum ( $10^{-3}$  mbar) at 60°C for 48 hours to remove trace water. Causality: Atmospheric moisture acts as an unintended ternary plasticizer, drastically skewing baseline viscosity data.
- Prepare the binary system by mixing HTAIS with the target co-solvent at specific mole fractions ( ) in an argon-filled glovebox.

- Seal the samples in airtight vials and allow 24 hours for complete thermodynamic equilibration.

#### Step 2: Rheometer Calibration and Geometry Selection

- Equip a rotational rheometer with a cone-and-plate geometry (e.g., 40 mm diameter, 2° cone angle). Causality: Cone-and-plate geometry ensures a uniform shear rate across the entire sample radius, which is critical for accurately detecting non-Newtonian behavior in complex binary fluids.
- Calibrate the instrument using a NIST-traceable Newtonian standard oil to verify torque and viscosity accuracy.

#### Step 3: Thermal Equilibration (The Self-Validating Step)

- Load 0.5 mL of the binary system onto the lower Peltier plate.
- Lower the cone to the truncation gap and apply a solvent trap to prevent co-solvent evaporation.
- Hold the temperature at 298.15 K ( $\pm 0.01$  K) for 10 minutes.
- Validation Check: Monitor the normal force ( ). The experiment may only proceed once relaxes to 0 N, confirming the release of loading-induced stresses.

#### Step 4: Steady-State Shear Sweep

- Execute a logarithmic shear rate sweep from 0.1 to 1000 s<sup>-1</sup>.
- Record the dynamic viscosity ( ).
- Validation Check: Ensure a distinct zero-shear viscosity (

) plateau exists at low shear rates. If the viscosity continuously climbs at low shear, it indicates sample structuring, phase separation, or contamination, and the run must be aborted.

## Data Presentation: Rheological Profiles

The quantitative impact of co-solvent addition on HTAIS rheology is summarized in the table below.

Table 1: Rheological Properties of HTAIS ([N1116][NTf2]) Binary Systems at 298.15 K

System Composition	Mole Fraction ( )	Zero-Shear Viscosity (mPa·s)	Flow Behavior Index ( )	Activation Energy ( , kJ/mol)
Pure HTAIS	0.00	285.4	0.99 (Newtonian)	34.2
HTAIS + Ethanol	0.20	142.1	0.99 (Newtonian)	28.5
HTAIS + Ethanol	0.50	45.3	1.00 (Newtonian)	21.4
HTAIS + Propylene Glycol	0.20	210.5	0.95 (Shear Thinning)	32.1
HTAIS + Propylene Glycol	0.50	115.2	0.92 (Shear Thinning)	29.8

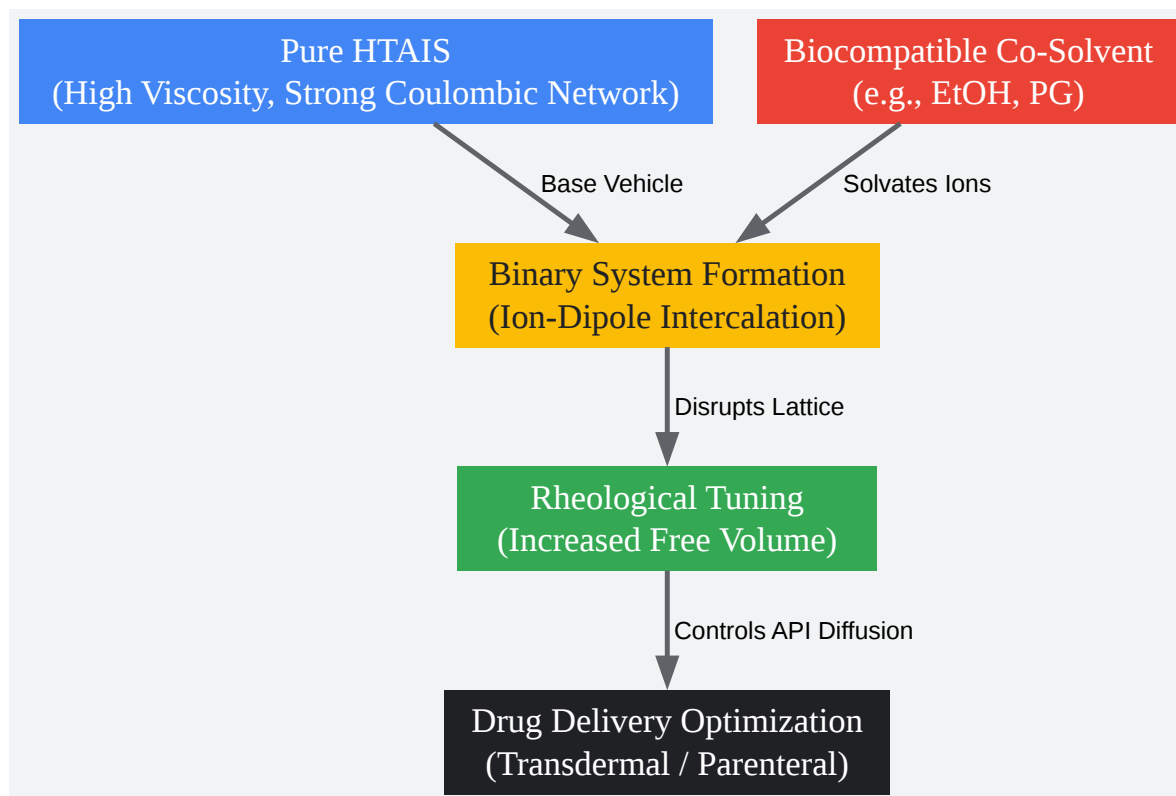
Data interpretation: Ethanol aggressively disrupts the HTAIS network, drastically lowering

and viscosity. Conversely, Propylene glycol, possessing multiple hydroxyl groups, forms secondary hydrogen bonds with the HTAIS imide anion, resulting in mild shear-thinning behavior (

) and a less pronounced viscosity drop.

## Mandatory Visualization: Mechanistic Workflow

The following diagram illustrates the logical relationship between HTAIS binary system formulation, rheological tuning, and downstream pharmaceutical application.



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Fig 1: Mechanistic workflow of HTAIS binary system formulation and its impact on drug delivery.

## Application in Drug Development

Understanding the rheology of HTAIS binary systems is non-negotiable for drug delivery optimization. According to the Stokes-Einstein equation, the diffusion coefficient of an API is inversely proportional to the macroscopic viscosity of the medium. By tuning the HTAIS/ethanol ratio, formulation scientists can precisely control the release kinetics of a drug from a transdermal patch, ensuring rapid onset. Conversely, utilizing a higher-viscosity HTAIS/propylene glycol binary system allows for the creation of subcutaneous depot injections that resist rapid systemic clearance, providing sustained API release over several weeks.

## References

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